

Application Notes and Protocols: In Vitro Delivery of Aprinocarsen Sodium to Cancer Cells

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Compound of Interest

Compound Name: *Aprinocarsen sodium*

Cat. No.: *B15191323*

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the in vitro delivery of **Aprinocarsen sodium**, an antisense oligonucleotide designed to inhibit the expression of Heat Shock Protein 27 (Hsp27). The following protocols and data presentation formats are intended to serve as a foundation for studies investigating the therapeutic potential of **Aprinocarsen sodium** in various cancer cell lines.

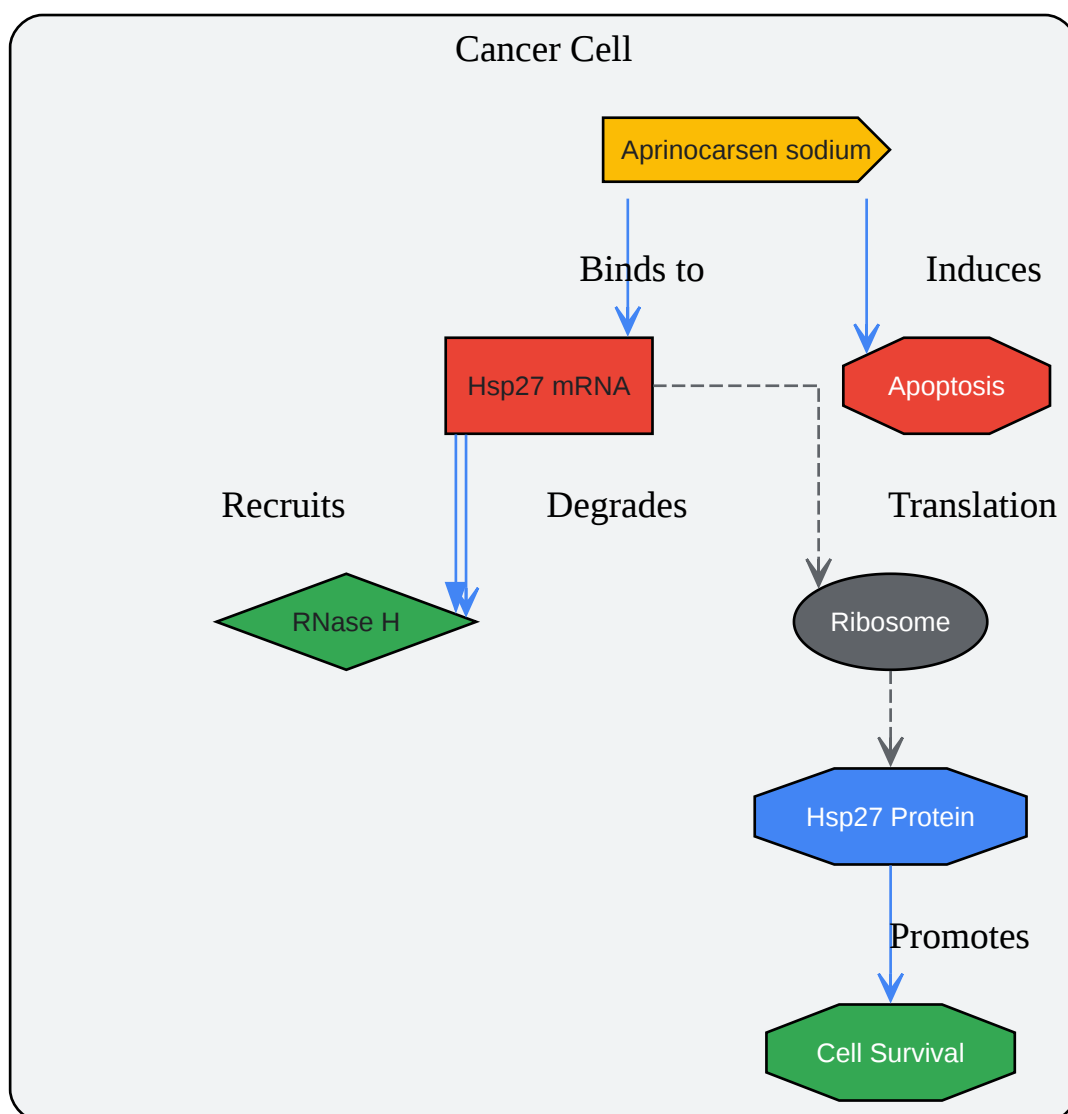
1. Introduction

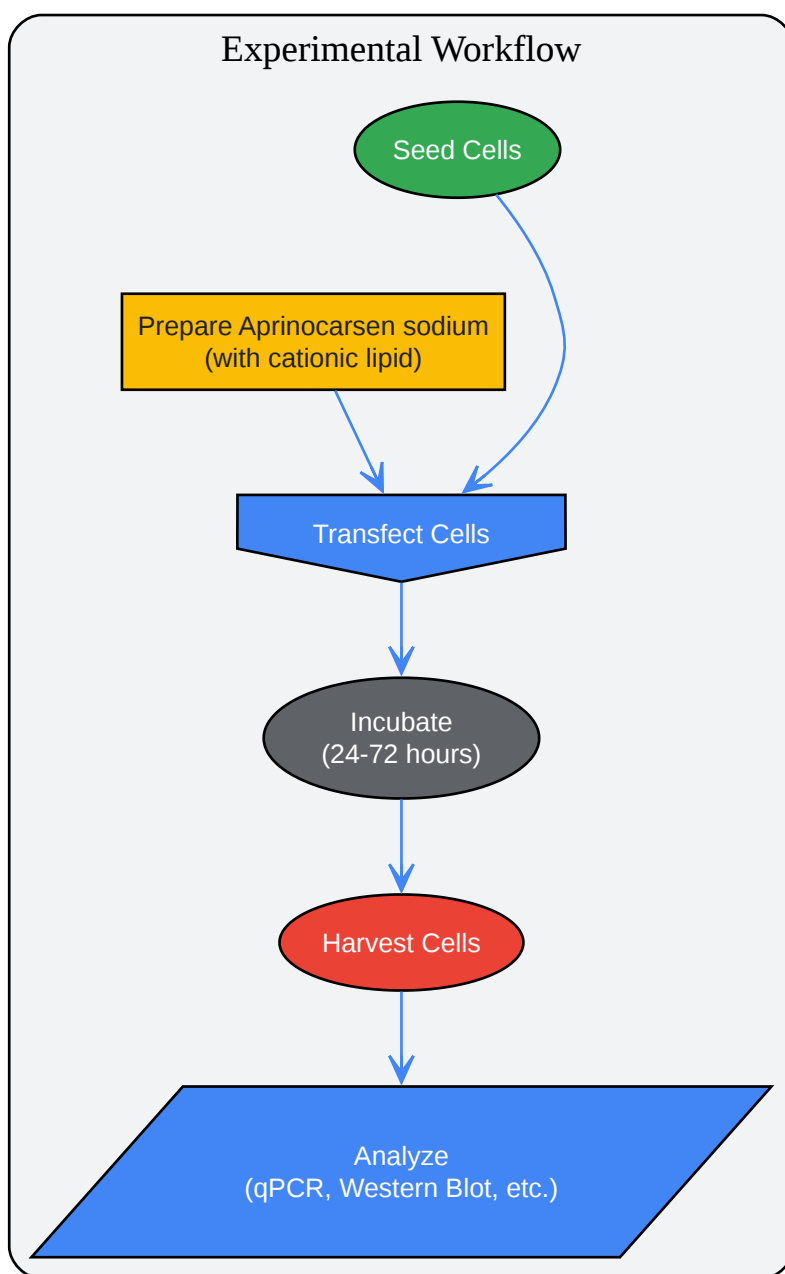
Aprinocarsen sodium is a second-generation antisense oligonucleotide that targets the mRNA of Hsp27, leading to the downregulation of this key cytoprotective protein. Elevated levels of Hsp27 are associated with poor prognosis and resistance to therapy in several cancers, including bladder, prostate, and breast cancer. By inhibiting Hsp27, **Aprinocarsen sodium** aims to sensitize cancer cells to chemo- and radiotherapy and induce apoptosis. These protocols detail the in vitro delivery of **Aprinocarsen sodium** and subsequent analysis of its biological effects.

2. Mechanism of Action

Aprinocarsen sodium utilizes an antisense mechanism. Upon entering the cell, it binds to the Hsp27 mRNA, forming a DNA-RNA duplex. This duplex is recognized and degraded by RNase

H, an intracellular enzyme, thereby preventing the translation of Hsp27 mRNA into protein. The resulting decrease in Hsp27 levels can lead to the induction of apoptosis in cancer cells.





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